

# Synthesis of 6-Hydroxy-4-nonanone: A Detailed Protocol for Researchers

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## Compound of Interest

Compound Name: 6-Hydroxy-4-nonanone

Cat. No.: B14639738

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## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

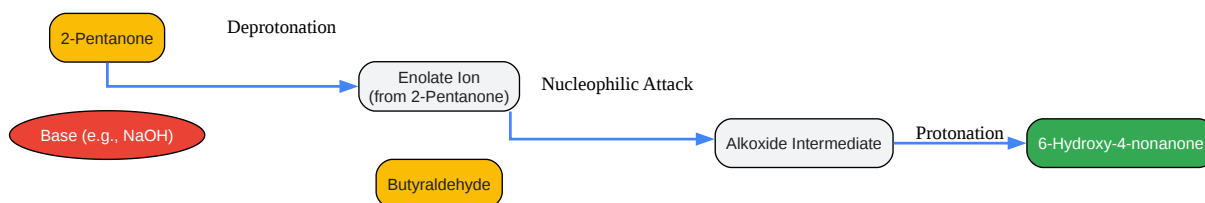
This document provides a comprehensive protocol for the synthesis of **6-hydroxy-4-nonanone**, a valuable intermediate in organic synthesis. The protocol is based on a base-catalyzed aldol condensation reaction between 2-pentanone and butyraldehyde.

## Overview

**6-Hydroxy-4-nonanone** is a keto-alcohol with the chemical formula  $C_9H_{18}O_2$  and a molecular weight of 158.24 g/mol <sup>[1][2]</sup>. Its synthesis is achieved through a crossed aldol condensation, a fundamental carbon-carbon bond-forming reaction in organic chemistry. This reaction involves the nucleophilic addition of an enolate ion from a ketone (2-pentanone) to an aldehyde (butyraldehyde).

## Synthesis Pathway

The synthesis of **6-hydroxy-4-nonanone** proceeds via a base-catalyzed aldol condensation mechanism. In the presence of a base, 2-pentanone is deprotonated at the  $\alpha$ -carbon to form a resonance-stabilized enolate ion. This enolate then acts as a nucleophile, attacking the electrophilic carbonyl carbon of butyraldehyde. The resulting alkoxide intermediate is then protonated, typically by the solvent, to yield the final product, **6-hydroxy-4-nonanone**.



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Caption: General reaction pathway for the synthesis of **6-hydroxy-4-nonanone**.

## Experimental Protocol

This protocol outlines a general procedure for the synthesis of **6-hydroxy-4-nonanone** via a base-catalyzed aldol condensation.

### 3.1. Materials and Reagents

Reagent	Formula	Molar Mass ( g/mol )
2-Pentanone	C <sub>5</sub> H <sub>10</sub> O	86.13
Butyraldehyde	C <sub>4</sub> H <sub>8</sub> O	72.11
Sodium Hydroxide (NaOH)	NaOH	40.00
Ethanol (95%)	C <sub>2</sub> H <sub>5</sub> OH	46.07
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12
Saturated Sodium Bicarbonate Solution	NaHCO <sub>3</sub> (aq)	-
Anhydrous Magnesium Sulfate	MgSO <sub>4</sub>	120.37

### 3.2. Equipment

- Round-bottom flask

- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

### 3.3. Reaction Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-pentanone in ethanol. Cool the solution in an ice bath.
- **Addition of Base and Aldehyde:** Slowly add an aqueous solution of sodium hydroxide to the cooled ketone solution while stirring. Subsequently, add butyraldehyde dropwise to the reaction mixture, ensuring the temperature remains low.
- **Reaction:** Allow the reaction to stir at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., hydrochloric acid). Extract the product with diethyl ether.
- **Purification:** Wash the organic layer with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator. The crude product can be further purified by vacuum distillation or column chromatography.

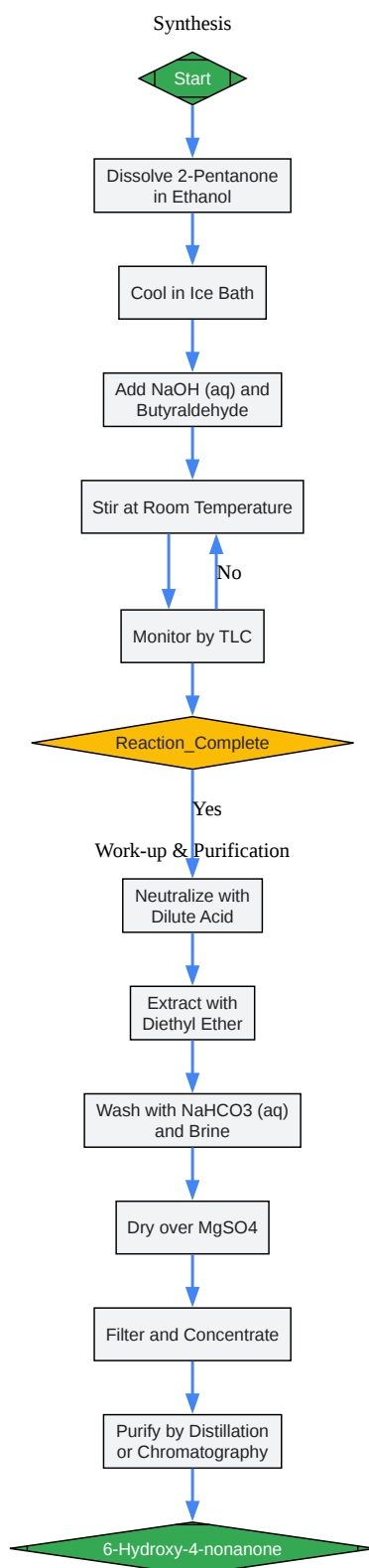
### 3.4. Quantitative Data

While specific yields for the synthesis of **6-hydroxy-4-nonanone** are not readily available in the provided search results, typical aldol condensation reactions can have yields ranging from moderate to high, depending on the specific reaction conditions and purification methods employed.

Parameter	Value/Range
Reactant Ratio (2-Pentanone:Butyraldehyde)	Typically 1:1 to 1:1.5
Catalyst Concentration (NaOH)	Catalytic amount (e.g., 0.1 eq)
Reaction Temperature	0°C to Room Temperature
Reaction Time	1-4 hours (monitor by TLC)
Expected Yield	Moderate to High
Purity	>95% after purification

## Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **6-hydroxy-4-nonanone**.



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## References

- 1. guidechem.com [guidechem.com]
- 2. 6-Hydroxynonan-4-one | C<sub>9</sub>H<sub>18</sub>O<sub>2</sub> | CID 22287595 - PubChem [pubchem.ncbi.nlm.nih.gov]
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